

CAS number and chemical identifiers for 1,5-Naphthyridine-4-carboxylic acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Naphthyridine-4-carboxylic acid

Cat. No.: B1354659

[Get Quote](#)

In-Depth Technical Guide: 1,5-Naphthyridine-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,5-Naphthyridine-4-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its chemical identifiers, physicochemical properties, a detailed synthesis protocol, and explores its potential biological activities, particularly as an inhibitor of tankyrase and phosphoinositide 3-kinase delta (PI3K δ). This guide is intended to serve as a valuable resource for researchers and professionals engaged in the development of novel therapeutics.

Chemical Identifiers and Physicochemical Properties

1,5-Naphthyridine-4-carboxylic acid is a key heterocyclic molecule. Its unique structure forms the basis for its diverse chemical and biological properties.

Table 1: Chemical Identifiers for **1,5-Naphthyridine-4-carboxylic acid**

Identifier Type	Value
CAS Number	79426-14-5
Molecular Formula	C ₉ H ₆ N ₂ O ₂
Molecular Weight	174.16 g/mol
IUPAC Name	1,5-Naphthyridine-4-carboxylic acid
InChI	InChI=1S/C9H6N2O2/c12-9(13)6-4-8-7(11-5-6)2-1-3-10-8/h1-5H,(H,12,13)
InChIKey	HQMKWWYYKCFZJF-UHFFFAOYSA-N
SMILES	<chem>C1=CC2=C(C(=C1)C(=O)O)N=CC=N2</chem>

Table 2: Physicochemical Properties of **1,5-Naphthyridine-4-carboxylic acid**

Property	Value	Source
pKa (predicted)	2.60 ± 0.10	ChemicalBook[1]
Storage Temperature	2-8°C	ChemicalBook[1]

Note: Experimental data for properties such as melting point and solubility were not available in the searched literature.

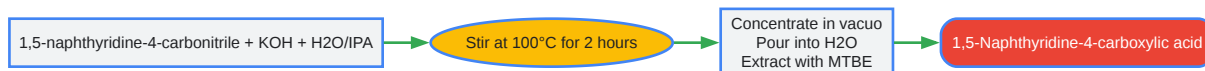
Synthesis Protocol

A detailed experimental protocol for the synthesis of **1,5-Naphthyridine-4-carboxylic acid** has been described in patent literature. The synthesis proceeds via the hydrolysis of 1,5-naphthyridine-4-carbonitrile.

Experimental Protocol: Synthesis of **1,5-Naphthyridine-4-carboxylic acid**[2]

- Reactants:
 - 1,5-naphthyridine-4-carbonitrile (240 mg, 1.55 mmol)

- Potassium hydroxide (KOH) (2.17 g, 38.6 mmol)
- Water (H₂O) (9 mL)
- Isopropyl alcohol (IPA) (9 mL)
- Methyl tert-butyl ether (MTBE)
- Procedure:
 - To a mixture of 1,5-naphthyridine-4-carbonitrile in H₂O and IPA, add KOH at 25 °C.
 - Stir the mixture at 100 °C for 2 hours.
 - Concentrate the residue in vacuo.
 - Pour the residue into water (5 mL).
 - Extract the aqueous phase with MTBE.
- Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Synthesis of **1,5-Naphthyridine-4-carboxylic acid**.

Biological Activity and Potential Signaling Pathways

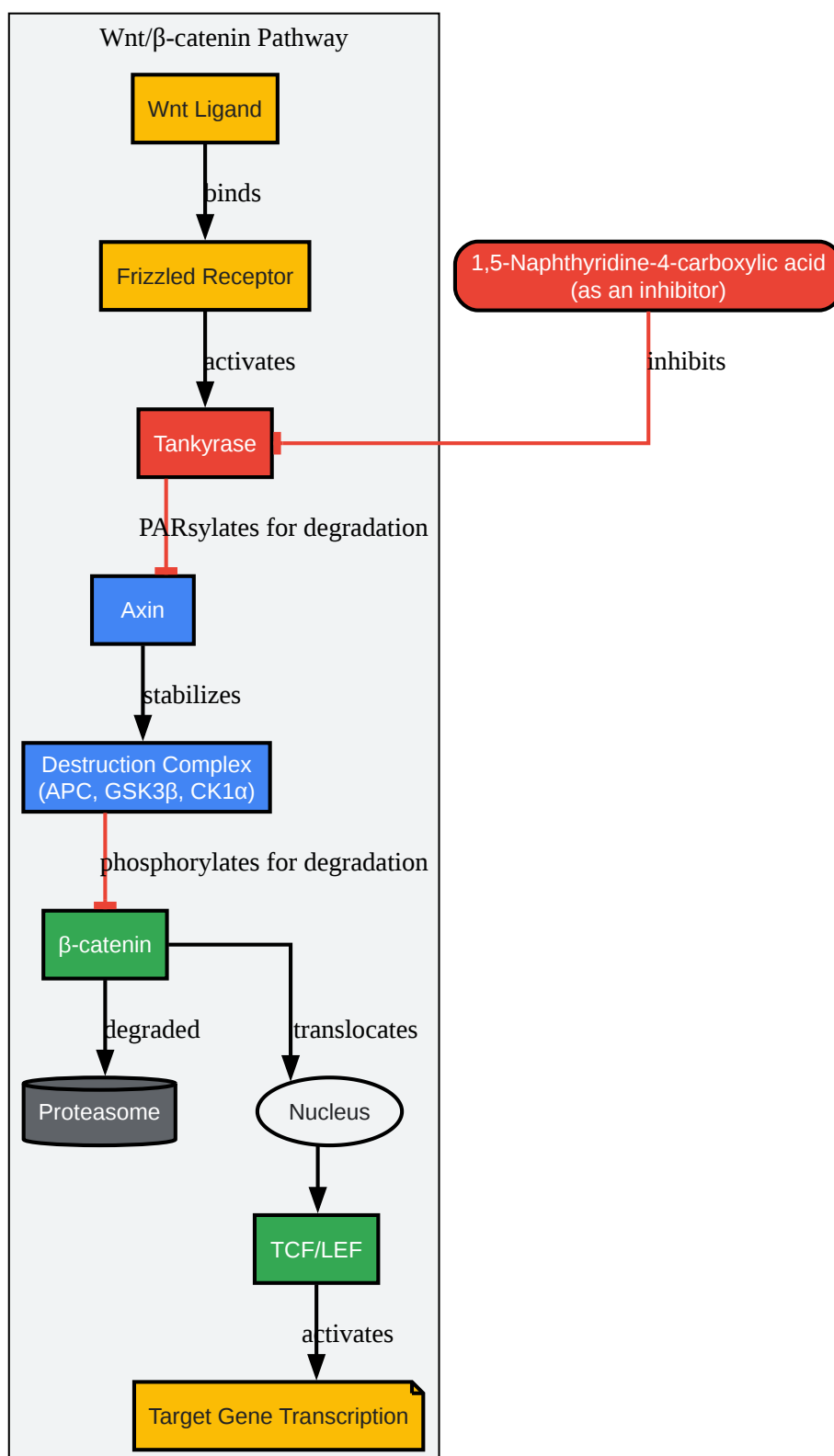
Derivatives of 1,5-naphthyridine have been investigated as potent inhibitors of key enzymes in cellular signaling pathways, suggesting that **1,5-Naphthyridine-4-carboxylic acid** may serve as a valuable scaffold for the development of targeted therapies.

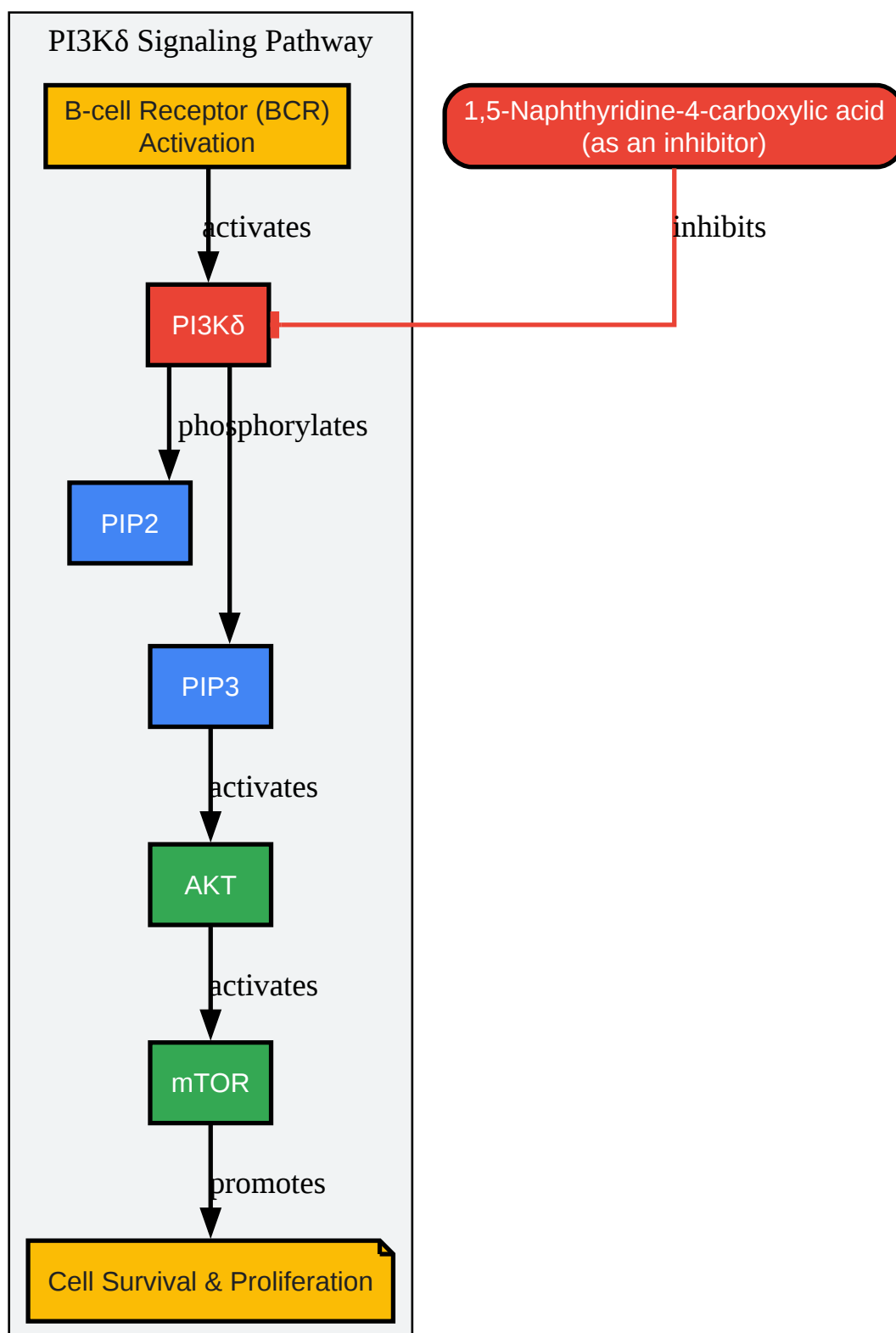
Tankyrase Inhibition and the Wnt/ β -catenin Signaling Pathway

Several patents indicate that derivatives of **1,5-Naphthyridine-4-carboxylic acid** are being explored as tankyrase inhibitors. Tankyrases (TNKS1 and TNKS2) are members of the poly(ADP-ribose) polymerase (PARP) family of enzymes that play a crucial role in the Wnt/ β -catenin signaling pathway.

In the absence of a Wnt signal, a "destruction complex" composed of Axin, APC, GSK3 β , and CK1 α phosphorylates β -catenin, targeting it for ubiquitination and subsequent proteasomal degradation. Tankyrases PARsylate (poly-ADP-ribosylate) Axin, leading to its ubiquitination and degradation. This destabilizes the destruction complex, allowing β -catenin to accumulate, translocate to the nucleus, and activate the transcription of target genes involved in cell proliferation and survival.

Inhibition of tankyrase by a molecule like a **1,5-Naphthyridine-4-carboxylic acid** derivative would stabilize Axin, thereby promoting the degradation of β -catenin and downregulating Wnt signaling. This makes tankyrase an attractive target for cancers with aberrant Wnt pathway activation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US9340549B2 - Oxazolidinone compounds and derivatives thereof - Google Patents [patents.google.com]
- 2. WO2021158634A1 - Irak degraders and uses thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [CAS number and chemical identifiers for 1,5-Naphthyridine-4-carboxylic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354659#cas-number-and-chemical-identifiers-for-1-5-naphthyridine-4-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com